

# CAS number for tert-Butylamine-d9 Hydrobromide

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## Compound of Interest

Compound Name: *tert-Butylamine-d9Hydrobromide*

Cat. No.: *B586317*

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An In-depth Technical Guide to tert-Butylamine-d9 Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on tert-Butylamine-d9 Hydrobromide, a deuterated isotopologue of tert-Butylamine Hydrobromide. This compound is of significant interest for various applications in research and development, particularly in mass spectrometry-based quantitative analysis.

## Chemical and Physical Properties

tert-Butylamine-d9 Hydrobromide is the deuterium-labeled form of tert-Butylamine Hydrobromide. The incorporation of nine deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry applications.

Property	Value	Citation
CAS Number	134071-63-9	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> D <sub>9</sub> BrN	[2]
Molecular Weight	163.10 g/mol	[1][2]
IUPAC Name	1,1,1,3,3,3-hexadeuterio-2-(trideuteriomethyl)propan-2-amine;hydrobromide	[1]
Synonyms	tert-Butyl-d9-amine Hydrobromide, tert-Butylammonium-d9 Bromide	[1][2]
Parent Compound	tert-Butyl-d9-amine (CAS: 6045-08-5)	[1][3]
Component Compounds	tert-Butyl-d9-amine, Hydrogen Bromide	[1]

## Applications in Research and Development

The primary application of tert-Butylamine-d9 Hydrobromide stems from its isotopic labeling.

- **Internal Standard:** It serves as an excellent internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).[2]
- **Tracer Studies:** This compound can be used as a tracer in various studies to follow the metabolic fate of tert-butylamine or related structures.[2] The impact of deuterium substitution on the pharmacokinetics of pharmaceuticals is a key area of investigation.[2]
- **Reaction Kinetics Studies:** Deuterated compounds like tert-Butylamine-d9 are valuable in studying reaction mechanisms and kinetics, for example, in atmospheric chemistry research involving reactions with OH radicals.[4]

## Experimental Protocols

## Synthesis of tert-Butylamine-d9

While a specific protocol for the hydrobromide salt is not detailed in the provided literature, a plausible synthesis involves the preparation of the free amine followed by salt formation. A described method for synthesizing tert-Butylamine-d9 is as follows:

- Preparation of Methyl-d3 Iodide: Methanol-d4 is reacted with iodine and red phosphorus to yield methyl-d3 iodide via distillation.[5]
- Grignard Reaction: The prepared methyl-d3 iodide is used to form a Grignard reagent.[5]
- Reaction with Acetone-d6: The Grignard reagent is slowly added to acetone-d6 at a controlled temperature (e.g., 2°C). The reaction is then quenched with dilute hydrochloric acid to produce tert-butanol-d9.[5]
- Formation of tert-Butylamine-d9: The purified tert-butanol-d9 is reacted with imine chloride in the presence of a catalyst at a low temperature (e.g., -10°C) to yield the final tert-Butylamine-d9 product after purification by rectification.[5]

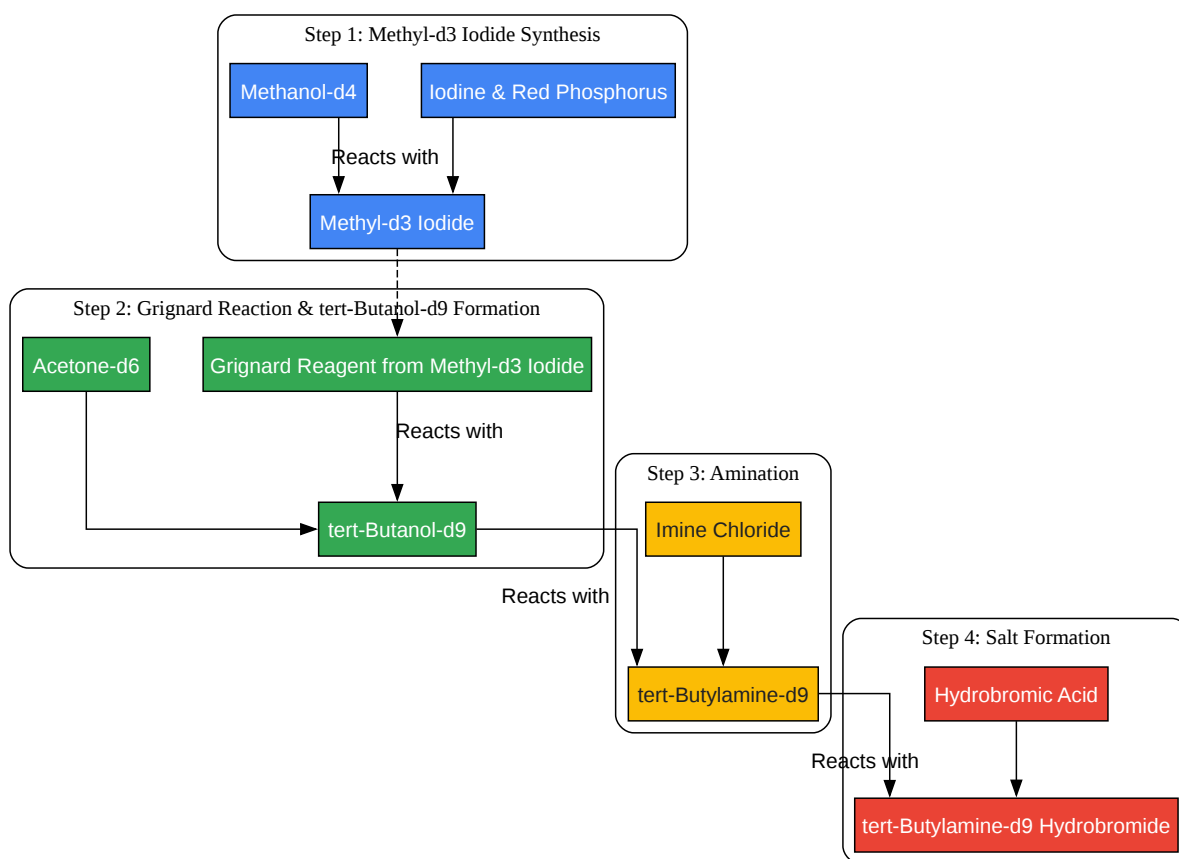
## Formation of the Hydrobromide Salt

To form the hydrobromide salt, the synthesized tert-Butylamine-d9 free base would typically be reacted with hydrobromic acid.

- Dissolve the purified tert-Butylamine-d9 in a suitable anhydrous solvent (e.g., diethyl ether or isopropanol).
- Cool the solution in an ice bath.
- Add a stoichiometric amount of concentrated or gaseous hydrobromic acid dropwise with stirring.
- The tert-Butylamine-d9 Hydrobromide salt will precipitate out of the solution.
- The precipitate can be collected by filtration, washed with cold anhydrous solvent, and dried under vacuum.

## Visualizations

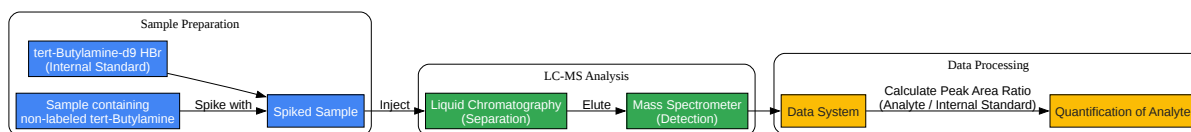
## Synthesis Workflow



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Caption: Proposed synthesis workflow for tert-Butylamine-d9 Hydrobromide.

## Analytical Workflow using LC-MS



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Caption: Use as an internal standard in a quantitative LC-MS workflow.

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## References

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